

The Discovery and First Synthesis of Thexylborane: A Technical Guide

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Compound of Interest

Compound Name: Thexylborane

CAS No.: 3688-24-2

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Abstract

This technical guide provides a comprehensive overview of the discovery and seminal synthesis of **thexylborane** ((1,1,2-trimethylpropyl)borane), a monoalkylborane that has become an invaluable reagent in organic synthesis. We delve into the pioneering work of Herbert C. Brown and his collaborators, detailing the first reported synthetic protocol. This document includes a thorough compilation of the chemical and physical properties of **thexylborane**, a detailed experimental procedure for its preparation, and a summary of the initial quantitative data. Logical workflows for its synthesis and subsequent hydroboration reactions are presented using Graphviz diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Introduction: The Advent of a Selective Hydroborating Agent

Thexylborane, systematically named (1,1,2-trimethylpropyl)borane and often abbreviated as ThxBH₂, emerged from the extensive explorations into hydroboration chemistry led by Nobel laureate Herbert C. Brown.^{[1][2]} The development of organoborane chemistry provided a

powerful toolkit for organic synthesis, and the need for reagents with varying steric bulk and reactivity profiles drove the investigation into novel borane derivatives. **Thexylborane** was developed to be a readily accessible monoalkylborane that could serve as a versatile intermediate for the synthesis of a wide array of organic compounds.[3] Its unique structure, derived from the hydroboration of 2,3-dimethyl-2-butene, offers a sterically hindered yet reactive center, enabling high regioselectivity in the hydroboration of alkenes and dienes.[3][4] The foundational work on **thexylborane** was significantly advanced by George Zweifel, who extensively studied its reactions.[5][6][7]

Chemical and Physical Properties

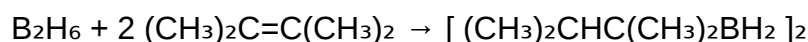
Thexylborane is typically prepared and used in situ as a solution in tetrahydrofuran (THF).[3][8] While it can be isolated as a colorless liquid, its high reactivity with oxygen and moisture necessitates handling under an inert atmosphere.[3]

Property	Value	Reference
Chemical Formula	C ₆ H ₁₅ B (monomer)	[3]
C ₁₂ H ₃₀ B ₂ (dimer)	[8]	
Molar Mass	98.02 g/mol (monomer)	[3]
195.99 g/mol (dimer)	[8]	
Appearance	Colorless liquid	[8]
Melting Point	-34.7 to -32.3 °C	[3]
Solubility	Soluble in ether, THF, hydrocarbon, and halocarbon solvents.	[3]
Stability	Stable in THF solution at 0 °C for at least a week under N ₂ . Slowly isomerizes at room temperature.	[3][9]

The First Synthesis: An Experimental Protocol

The first reported synthesis of **thexylborane** was achieved through the hydroboration of 2,3-dimethyl-2-butene with borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$).^{[3][8][10]} This method remains the most convenient and widely used approach for its preparation.

Reaction:



Materials and Equipment:

- Borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) solution (e.g., 1M in THF)
- 2,3-Dimethyl-2-butene
- Anhydrous tetrahydrofuran (THF)
- Nitrogen or Argon gas supply
- Schlenk line or glovebox
- Dry glassware (e.g., two-necked round-bottom flask, magnetic stirrer, dropping funnel, condenser)
- Syringes and needles

Procedure:

- Inert Atmosphere: All glassware is dried in an oven and assembled hot under a stream of dry nitrogen or argon. The reaction is carried out under a positive pressure of inert gas.
- Reagent Preparation: A known concentration of borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) in anhydrous THF is placed in the reaction flask equipped with a magnetic stirrer. The flask is cooled to 0 °C in an ice bath.
- Addition of Alkene: An equimolar amount of 2,3-dimethyl-2-butene is added dropwise to the stirred solution of $\text{BH}_3 \cdot \text{THF}$ at 0 °C.

- Reaction: The reaction mixture is stirred at 0 °C for a designated period (typically 1-2 hours) to ensure the complete formation of **thexylborane**.^[9]
- Analysis (Optional): The concentration of the resulting **thexylborane** solution can be determined by hydrolyzing an aliquot with a mixture of water, glycerol, and THF and measuring the volume of hydrogen gas evolved.

Safety Precautions:

Thexylborane and its precursor, borane-THF, are flammable and react violently with water and other protic solvents. All manipulations must be performed under a strictly inert and anhydrous atmosphere. Use of a fume hood and appropriate personal protective equipment is mandatory.^[3]

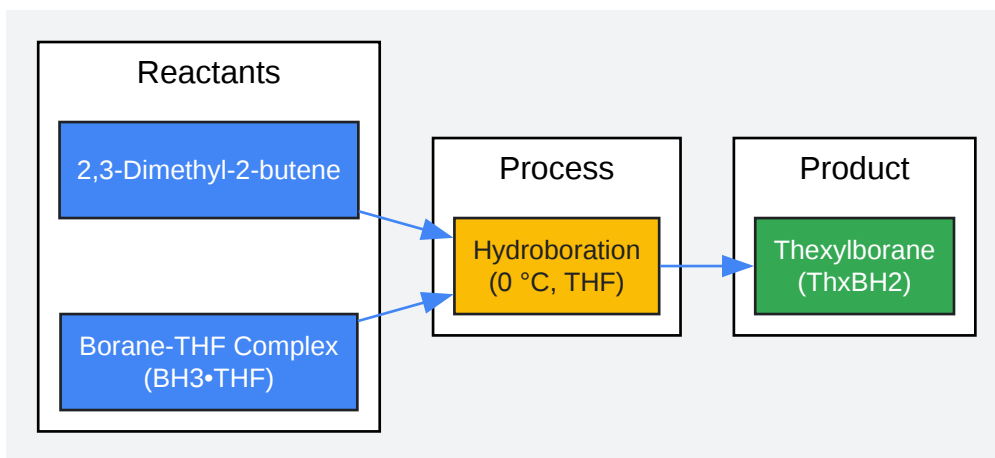
Quantitative Data from Early Studies

The initial investigations into **thexylborane** focused on its utility in hydroboration reactions. The following table summarizes key quantitative data from these early studies, highlighting the regioselectivity of the reagent.

Alkene	Product after Oxidation	Yield (%)	Regioselectivity	Reference
1-Hexene	1-Hexanol	95	95:5 (1-ol:2-ol)	^[3]
Styrene	2-Phenylethanol	98	98:2 (terminal:internal)	^[3]
cis-3-Hexene	3-Hexanol	99	>99	^[3]

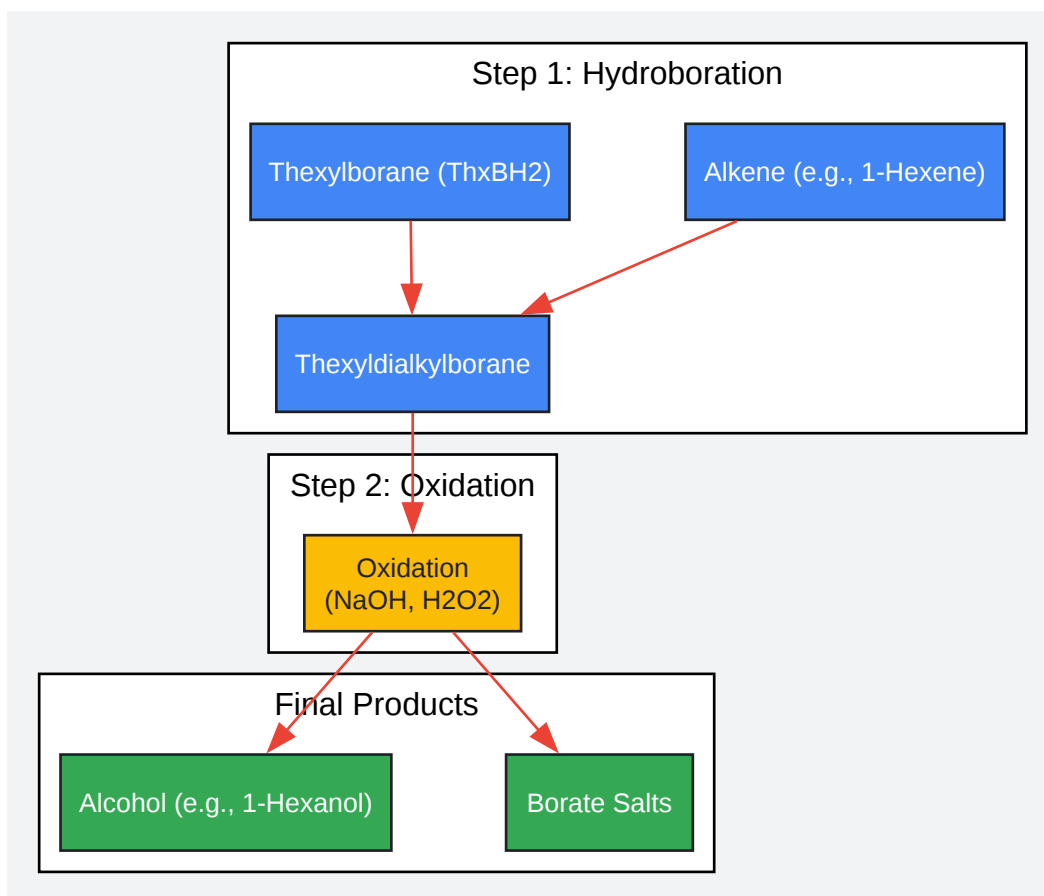
Logical and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the synthesis of **thexylborane** and its subsequent application in the hydroboration-oxidation of an alkene.



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Caption: Synthesis of **Thexylborane** via Hydroboration.



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Caption: General Workflow for Hydroboration-Oxidation using **Thexylborane**.

Conclusion

The discovery and development of **thexylborane** by Herbert C. Brown and his research group marked a significant advancement in the field of organic synthesis. Its straightforward preparation and favorable steric and electronic properties have established it as a highly selective and versatile reagent for hydroboration and a precursor for the synthesis of complex organic molecules. The methodologies outlined in this guide, derived from the seminal publications, continue to be the foundation for the application of **thexylborane** in modern synthetic chemistry.

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